

An In-depth Technical Guide to 1-Bromo-3-cyclopropylbenzene

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Compound of Interest

Compound Name: **1-Bromo-3-cyclopropylbenzene**

Cat. No.: **B155160**

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This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Bromo-3-cyclopropylbenzene**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

1-Bromo-3-cyclopropylbenzene is a substituted aromatic compound. Its fundamental molecular characteristics are summarized below, providing a foundational dataset for its use in research and synthesis.

| Property | Value | Citations |
|-------------------|----------------------------------|---|
| Molecular Formula | C ₉ H ₉ Br | [1] [2] [3] |
| Molecular Weight | 197.07 g/mol | [2] [3] [4] [5] |
| CAS Number | 1798-85-2 | [1] [2] [3] |
| IUPAC Name | 1-bromo-3-cyclopropylbenzene | [4] |

Physicochemical Properties

Further characterization of **1-Bromo-3-cyclopropylbenzene** is provided by its physical and chemical properties, which are crucial for experimental design and application.

| Property | Value |
|------------------|-------------------------|
| Density | 1.474 g/cm ³ |
| Boiling Point | 230°C at 760 mmHg |
| Flash Point | 95.5°C |
| Vapor Pressure | 0.102 mmHg at 25°C |
| Refractive Index | 1.604 |
| LogP | 3.32650 |
| Form | Solid |

Note: The data for the physicochemical properties table is derived from general chemical information databases and may vary based on experimental conditions.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **1-Bromo-3-cyclopropylbenzene** are not publicly available within the scope of this guide. Researchers should refer to specific publications or patents that utilize this compound for methodological details.

Visualization of Core Attributes

The logical relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight is a fundamental concept in chemistry. This relationship is depicted in the following diagram.



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Figure 1. Relationship between Compound Name, Formula, and Molecular Weight.

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